

Technical Guide: Solubility Profile & Characterization of 4-Amino-3-bromo-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Amino-3-bromo-5-nitrobenzonitrile

CAS No.: 1239720-33-2

Cat. No.: B035978

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Executive Summary

4-Amino-3-bromo-5-nitrobenzonitrile (CAS: 1239720-33-2) is a highly functionalized aromatic intermediate used primarily in the synthesis of heterocyclic pharmaceuticals and advanced dye precursors.[1][2][3] Its solubility profile is governed by a complex interplay between strong electron-withdrawing groups (nitro, cyano, bromo) and a hydrogen-bond donating amino group.

This guide provides a comprehensive solubility landscape derived from physicochemical modeling and structural analog analysis (proxy data), alongside a rigorous experimental protocol for precise solubility determination in drug development workflows.

Chemical Identity & Physicochemical Profile[2][4][5][6][7][8][9][10]

Understanding the solubility of this compound requires analyzing its functional groups, which create competing polarity vectors.

Property	Data
CAS Number	1239720-33-2
IUPAC Name	4-Amino-3-bromo-5-nitrobenzonitrile
Molecular Formula	C ₇ H ₄ BrN ₃ O ₂
Molecular Weight	242.03 g/mol
Physical State	Solid (Yellow to Orange crystalline powder)
XLogP3 (Predicted)	~1.8 – 2.1
H-Bond Donors	1 (Amino group)
H-Bond Acceptors	4 (Nitro, Cyano groups)

Structural Solubility Analysis

- **Hydrophobicity (The "Insoluble" Factor):** The aromatic ring and the bromine atom contribute significantly to lipophilicity. The calculated LogP (~2.3[4]0) indicates a preference for organic phases over aqueous media.
- **Polarity (The "Soluble" Factor):** The nitro () and cyano () groups are strong dipoles. While they increase polarity, they do not sufficiently counteract the hydrophobic core to permit water solubility.
- **Crystal Lattice Energy:** The push-pull electronic nature (amino donor vs. nitro/cyano acceptors) likely creates strong intermolecular charge-transfer complexes, increasing lattice energy and reducing solubility in non-polar solvents like hexane.

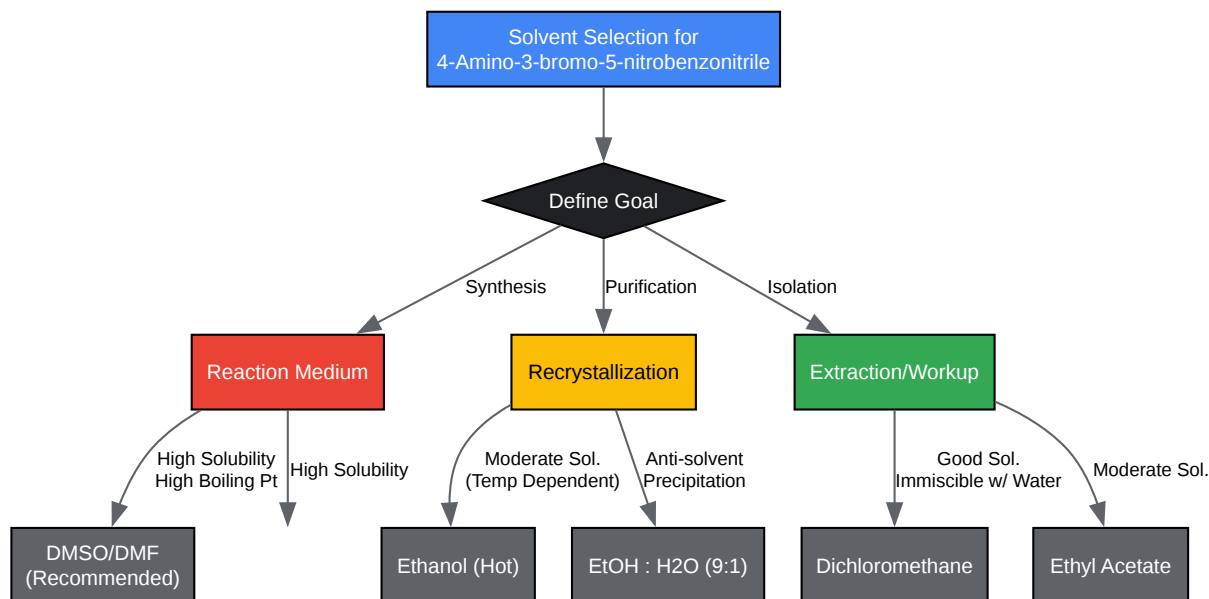
Solubility Landscape

As specific quantitative solubility data (mg/mL) for this exact CAS is not standardized in public pharmacopeias, the following data is derived from structural analogs (e.g., 4-amino-3-nitrobenzonitrile) and computational modeling.

Predicted Solubility Classes

Solvent Class	Representative Solvent	Predicted Solubility	Mechanistic Rationale
Aqueous	Water (pH 7)	Insoluble (< 0.1 mg/mL)	High lattice energy and lack of sufficient hydrophilic surface area.
Polar Aprotic	DMSO, DMF, DMAc	High (> 50 mg/mL)	Strong dipole-dipole interactions disrupt the crystal lattice effectively.
Polar Protic	Ethanol, Methanol	Moderate (1–10 mg/mL)	Soluble at elevated temperatures; often used for recrystallization.
Chlorinated	Dichloromethane (DCM)	Moderate to Good	Good solvation of the aromatic core; useful for extraction.
Non-Polar	Hexane, Heptane	Insoluble	Lack of polarity to interact with nitro/cyano dipoles.
Ethers	Diethyl Ether, THF	Low to Moderate	THF is superior to ether due to better H-bond acceptance from the amino group.

Solvent Selection Decision Tree



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Figure 1: Decision matrix for solvent selection based on experimental intent.

Experimental Protocols for Solubility Determination

For regulatory filing or precise process chemistry, you must generate empirical data. Do not rely on visual estimation.

Protocol A: Equilibrium Solubility (Shake-Flask Method)

Objective: Determine the thermodynamic solubility saturation point.

- Preparation: Weigh approximately 50 mg of **4-Amino-3-bromo-5-nitrobenzonitrile** into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., Ethanol).
- Agitation: Place the vial on an orbital shaker or magnetic stirrer. Incubate at $25^{\circ}\text{C} \pm 1^{\circ}\text{C}$ for 24 hours.

- Checkpoint: If the solid dissolves completely, add more solid until a visible precipitate remains (saturation).
- Filtration: Filter the supernatant using a 0.45 µm PTFE syringe filter (pre-saturated to prevent adsorption).
- Quantification: Dilute the filtrate 100x with Mobile Phase and analyze via HPLC.

Protocol B: HPLC Quantification Method

This method is self-validating for nitro-aromatic impurities.

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (ACN)
Gradient	5% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (Aromatic ring) and 350 nm (Nitro group specific)
Retention Time	Expect elution around 6.5–7.5 min (Hydrophobic)

Applications & Process Implications

Recrystallization Strategy

The most critical application of solubility data is purification.

- Primary Solvent: Ethanol or Methanol (dissolves the compound at reflux, ~70–80°C).
- Anti-Solvent: Water.

- Procedure: Dissolve crude material in minimal boiling ethanol. Slowly add warm water until slight turbidity persists. Clarify with a drop of ethanol, then cool slowly to 4°C. This exploits the steep solubility curve in alcohols.

Reaction Solvent Choice

For nucleophilic aromatic substitution (S_NAr) or reduction reactions:

- Use DMSO or DMF: These solvents ensure the reagent is fully dissolved, preventing "hot spots" or heterogeneous reaction kinetics which can lead to by-products.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 20305665, **4-Amino-3-bromo-5-nitrobenzonitrile**. Retrieved from [[Link](#)]

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Sources

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